

Pyridine Hydroiodide: Key Properties & Handling

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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Pyridine hydroiodide (CAS No. 18820-83-2) is a salt used as a precursor in applications like photovoltaics [1]. Its handling is influenced by its inherent properties and general moisture control principles.

The table below summarizes its key physical properties and associated handling considerations:

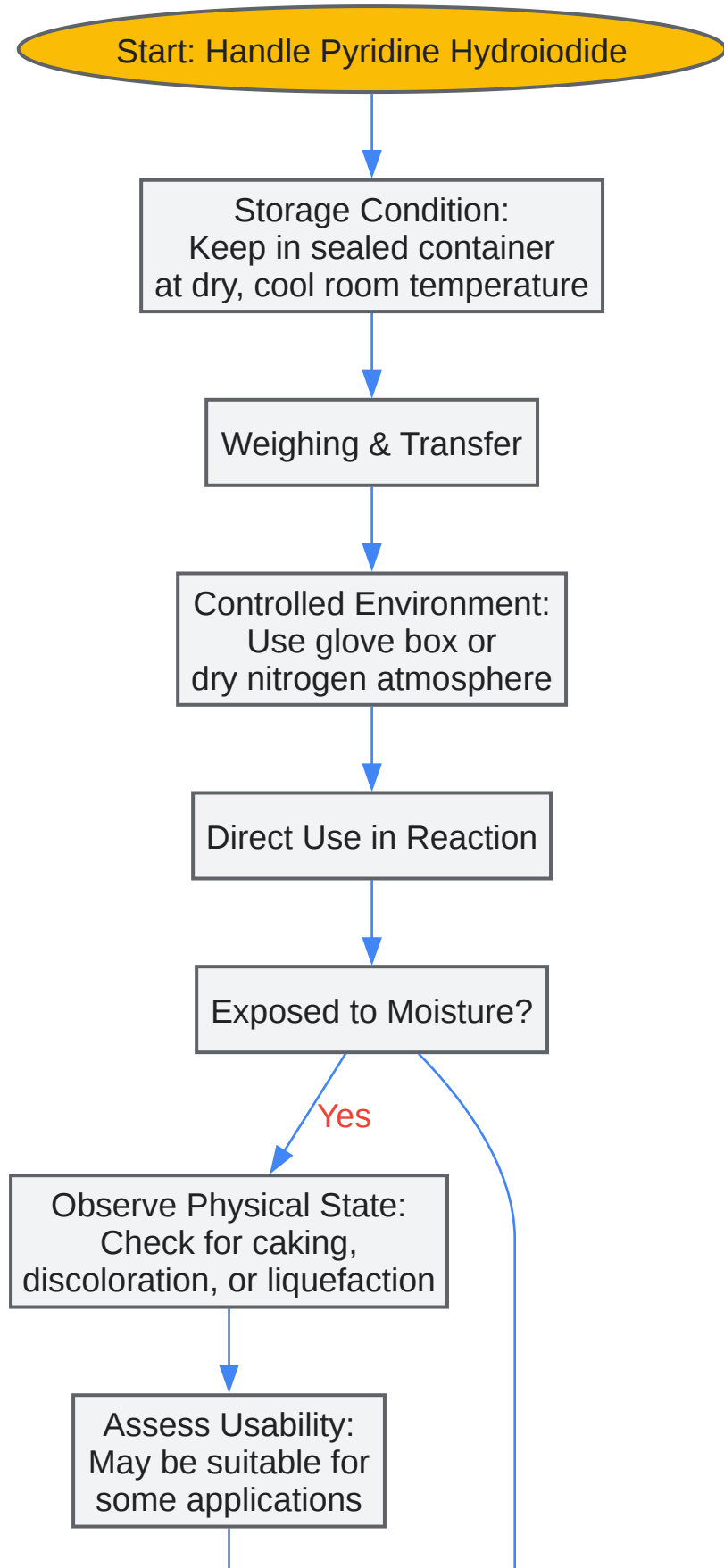
Property	Specification / Value	Implication for Moisture Control
Chemical Formula	C ₅ H ₆ IN [2]	-
Molecular Weight	207.01 - 207.012 g/mol [2] [1]	-
Appearance	White to Light yellow to Light orange powder or crystal [2]	Color change may indicate decomposition or impurity.
Storage Temp.	Store at room temperature, keep dry and cool [2]	Prevents thermal decomposition and moisture absorption.
Water Solubility	Soluble in water [2]	Critical: Highly hygroscopic; requires strict protection from atmospheric moisture.

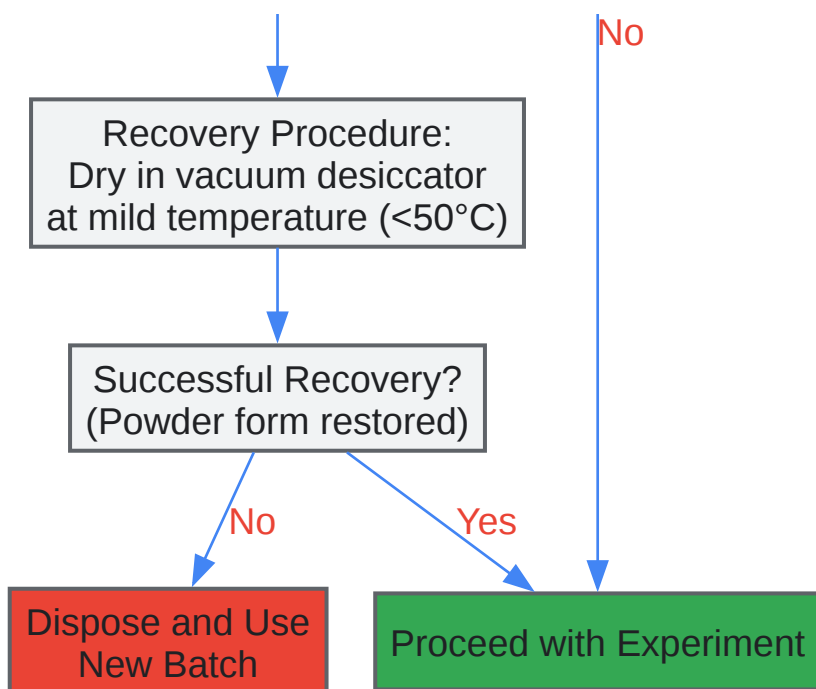
Property	Specification / Value	Implication for Moisture Control
Melting Point	210 °C (decomposes) [2]	Heating to remove moisture must be below this temperature.

Experimental Workflow for Moisture Control

The following diagram outlines a general workflow for handling and recovering **pyridine hydroiodide**, based on the properties above and general lab practices for moisture-sensitive compounds.

Pyridine Hydroiodide Handling Workflow





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Frequently Asked Questions

- **Why is moisture control critical for pyridine hydroiodide?** Pyridine hydroiodide is soluble in water [2]. Exposure to atmospheric moisture (which it can absorb due to its hygroscopic nature) can lead to caking, changes in mass and purity, and potentially initiate hydrolysis or other decomposition reactions, compromising experimental reproducibility.
- **What is the recommended storage condition for this chemical?** The manufacturer's specification advises to "Store at room temperature, keep dry and cool" [2]. For practical purposes, this means storing in a tightly sealed container, ideally within a desiccator containing a suitable drying agent (e.g., phosphorus pentoxide or silica gel).
- **My pyridine hydroiodide powder has clumped together. Is it still usable?** Clumping (caking) indicates moisture absorption. The material may still be usable, but its effective molecular weight and purity are now uncertain. You can attempt the recovery procedure in the workflow above (drying in a vacuum desiccator at mild temperature). If the original powder form is restored, it may be acceptable for use. If not, or if any discoloration is observed, it is safer to discard the batch [2].

- **Can I heat pyridine hydroiodide to dry it quickly?** Use caution. The compound has a melting point of **210 °C with decomposition** [2]. Applying high heat to drive off moisture might accelerate decomposition or cause sintering. Gentle drying under vacuum at temperatures significantly below the melting point (e.g., 40-50°C) is a safer approach.

Important Disclaimer on Technical Gaps

Please be aware that the information provided is a framework based on general chemical principles and specific data points from suppliers [2] [1]. The search results did not yield detailed, peer-reviewed experimental protocols or safety data sheets specifically for troubleshooting **pyridine hydroiodide**.

For any critical laboratory work, you must:

- Consult the **Safety Data Sheet (SDS)** provided by your chemical supplier.
- Refer to **primary scientific literature** for validated protocols involving this compound.
- Conduct small-scale tests to verify the recovery process before applying it to valuable experiments.

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References

1. China Pyridine CAS No.: 18820-83-2 Manufacturers... Hydroiodide [alfachemch.com]
2. Pyridium iodide | 18820-83-2 [chemicalbook.com]

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